

TL13-110 stability and proper storage conditions

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Compound of Interest

Compound Name: TL13-110

Cat. No.: B2483266

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Technical Support Center: TL13-110

Welcome to the technical support center for **TL13-110**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive information on the stability, proper storage, and effective use of **TL13-110** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **TL13-110** and what is its primary function in research?

A1: **TL13-110** is a potent and highly specific inhibitor of Anaplastic Lymphoma Kinase (ALK) with an IC₅₀ of 0.34 nM.^{[1][2][3][4][5]} It serves as a crucial negative control for its counterpart, TL13-112, a targeted protein degrader.^{[1][2][3][4][5]} While TL13-112 is designed to induce the degradation of ALK, **TL13-110** inhibits ALK's kinase activity without causing its degradation, allowing researchers to differentiate between the effects of ALK inhibition and ALK degradation in their experiments.^{[1][2][3][4][5]}

Q2: What are the recommended long-term storage conditions for **TL13-110**?

A2: For long-term stability, **TL13-110** powder should be stored at -20°C.^{[1][2][3][4][5]}

Q3: How should I prepare and store stock solutions of **TL13-110**?

A3: **TL13-110** is soluble in DMSO up to 50 mM.^{[1][2][5]} It is highly recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.^[4] For optimal stability, store stock solutions as follows:

- -80°C: Use within 6 months.[\[4\]](#)
- -20°C: Use within 1 month.[\[4\]](#)

Q4: What is the molecular weight and formula of **TL13-110**?

A4: The molecular weight of **TL13-110** is 988.59 g/mol , and its chemical formula is C₄₉H₆₂ClN₉O₉S.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Stability and Handling

Proper handling and storage of **TL13-110** are critical to ensure its stability and efficacy in your experiments.

Condition	Recommendation	Rationale
Long-Term Storage (Powder)	Store at -20°C.[1][2][3][4][5]	To ensure the chemical integrity of the compound over time.
Stock Solution Solvent	Dimethyl Sulfoxide (DMSO) is the recommended solvent.[1][2][5]	TL13-110 has good solubility in DMSO.
Stock Solution Storage	Store aliquots at -80°C (up to 6 months) or -20°C (up to 1 month).[4]	To prevent degradation and minimize the impact of freeze-thaw cycles.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[4]	Multiple freeze-thaw cycles can lead to compound degradation and precipitation.
Light Exposure	While specific data for TL13-110 is unavailable, it is good practice to protect stock solutions from direct light.	Many small molecules are light-sensitive and can degrade upon prolonged exposure.
Working Solutions	Prepare fresh working solutions in your experimental buffer or cell culture medium from the stock solution for each experiment.	To ensure accurate final concentrations and avoid degradation in aqueous solutions.

Troubleshooting Guide

Encountering unexpected results is a common part of research. This guide provides troubleshooting for potential issues you might face when using **TL13-110**.

Issue	Possible Cause	Suggested Solution
No or weak inhibition of ALK activity	Compound Degradation: Improper storage or handling may have led to the degradation of TL13-110.	Ensure that the compound has been stored correctly at -20°C (powder) or in aliquots at -80°C/-20°C (stock solution). Use a fresh aliquot for your experiment.
Incorrect Concentration: The final concentration of TL13-110 in the experiment may be too low to effectively inhibit ALK.	Verify your calculations for preparing the working solution. Perform a dose-response experiment to determine the optimal inhibitory concentration for your specific cell line and experimental conditions.	
Cell Permeability Issues: The compound may not be efficiently entering the cells.	While TL13-110 is a small molecule designed for cell-based assays, permeability can vary between cell types. You can try increasing the incubation time or concentration.	
Unexpected cellular phenotype	Off-Target Effects: At high concentrations, small molecule inhibitors can sometimes interact with other kinases or proteins.	Perform a dose-response curve to ensure you are using the lowest effective concentration. Compare the phenotype with that of other known ALK inhibitors.

Solvent (DMSO) Effects: The concentration of DMSO in the final experimental setup might be too high, causing cellular stress or toxicity.	Ensure the final DMSO concentration is below 0.5% (v/v), and ideally below 0.1%. Always include a vehicle control (cells treated with the same concentration of DMSO without the compound) in your experiments.	
Inconsistent results between experiments	Variability in Experimental Conditions: Minor differences in cell density, incubation time, or reagent preparation can lead to variability.	Standardize your experimental protocol meticulously. Ensure all steps are performed consistently across all experiments.
Cell Line Integrity: The cell line may have changed over time or could be contaminated.	Perform cell line authentication and regularly check for mycoplasma contamination.	

Experimental Protocols & Methodologies

As a potent ALK inhibitor and a negative control for ALK degradation, **TL13-110** is primarily used in cell-based assays to study the ALK signaling pathway. A common application is to pre-treat cells with **TL13-110** before a specific stimulus or in parallel with its degrading counterpart, TL13-112, followed by analysis of downstream signaling events.

General Protocol for a Cell-Based Assay with TL13-110

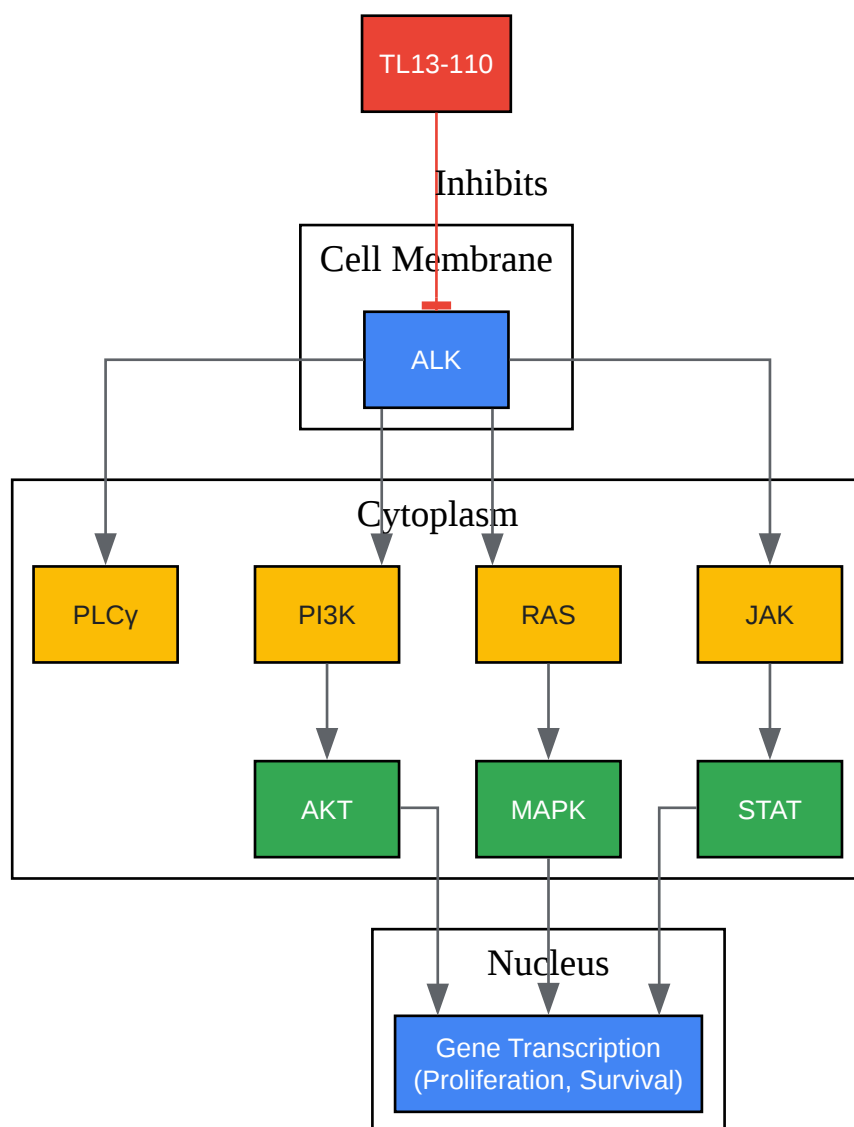
- **Cell Seeding:** Plate your cells of interest at a suitable density in a multi-well plate and allow them to adhere and grow overnight.
- **Compound Preparation:** Prepare a fresh working solution of **TL13-110** from a DMSO stock solution by diluting it in the appropriate cell culture medium to the desired final concentration. Also, prepare a vehicle control with the same final concentration of DMSO.
- **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing **TL13-110** or the vehicle control.

- Incubation: Incubate the cells for the desired period. The optimal incubation time will depend on the specific experimental goals and should be determined empirically.
- Cell Lysis: After incubation, wash the cells with ice-cold PBS and lyse them using an appropriate lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the cell lysates.
- Downstream Analysis: Analyze the cell lysates using techniques such as Western blotting to assess the phosphorylation status of ALK and its downstream targets.

Visualizations

ALK Signaling Pathway

Anaplastic Lymphoma Kinase (ALK) is a receptor tyrosine kinase that, upon activation, triggers several downstream signaling cascades crucial for cell proliferation, survival, and differentiation. Dysregulation of ALK signaling is implicated in various cancers. **TL13-110** acts by inhibiting the kinase activity of ALK, thereby blocking these downstream pathways.

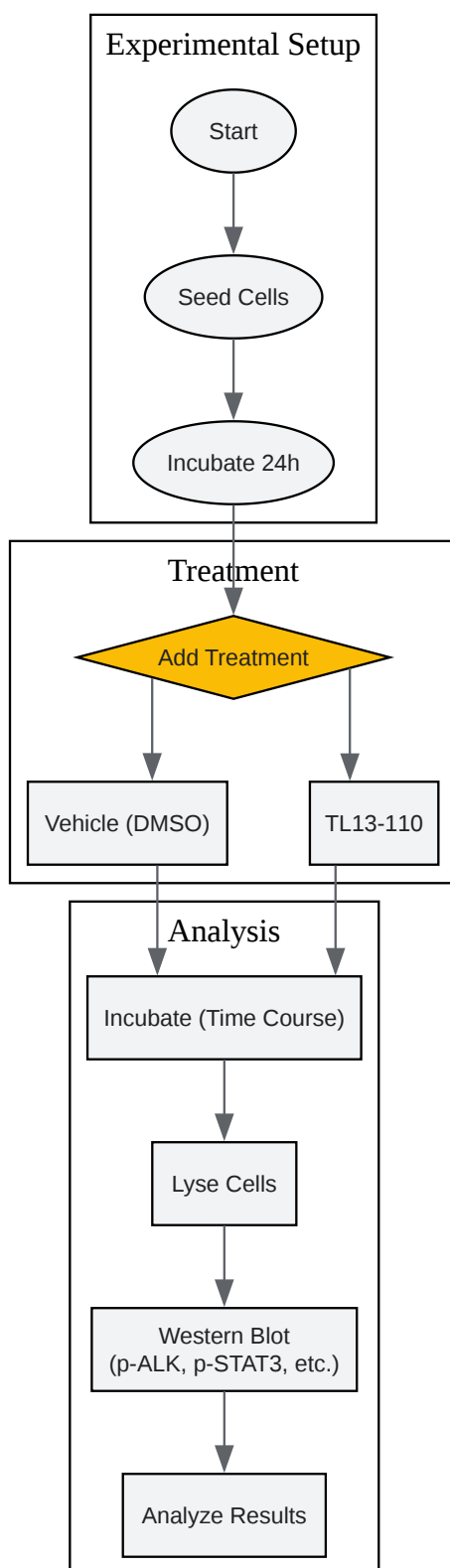


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Caption: ALK signaling pathway and the inhibitory action of **TL13-110**.

Experimental Workflow: Investigating ALK Inhibition

This diagram outlines a typical experimental workflow to assess the effect of **TL13-110** on ALK signaling in a cell-based assay.



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Caption: General experimental workflow for cell-based assays with **TL13-110**.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Western Blot Procedure | Cell Signaling Technology [cellsignal.com]
- 3. biocompare.com [biocompare.com]
- 4. bosterbio.com [bosterbio.com]
- 5. The effect of freeze/thaw cycles on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
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